

# Application of Idrabiotaparinux in Coagulation Research: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Idrabiotaparinux*

Cat. No.: *B1255420*

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## Introduction

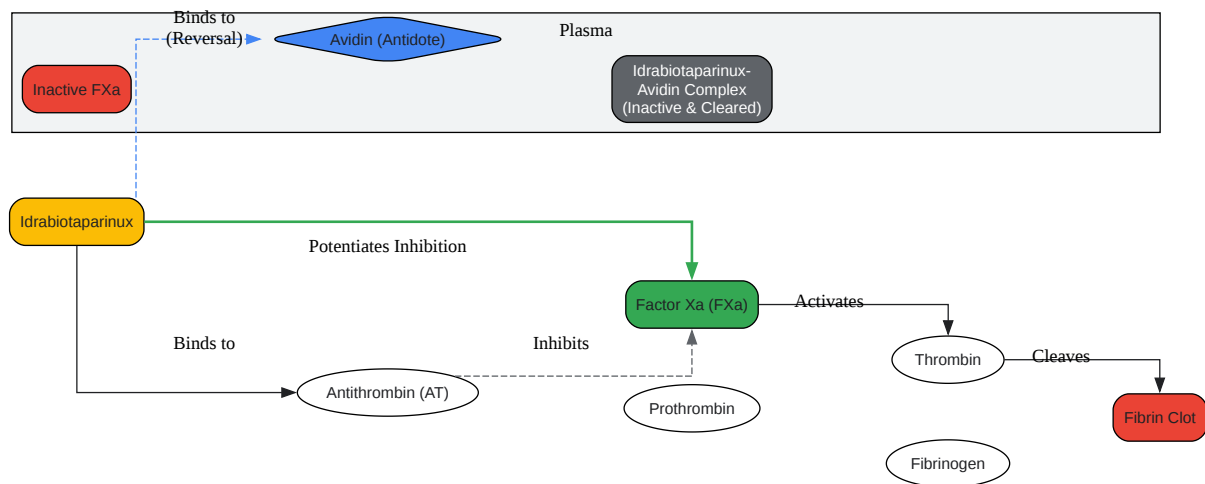
**Idrabiotaparinux** is a long-acting, synthetic, biotinylated pentasaccharide that acts as an indirect inhibitor of Factor Xa (FXa). Its anticoagulant effect is mediated through high-affinity binding to antithrombin (AT), which potentiates the neutralization of FXa. A key feature of **idrabiotaparinux** is its reversibility; the biotin moiety allows for rapid neutralization of its anticoagulant activity by intravenous administration of avidin.[1][2] Although its clinical development was discontinued for commercial reasons, **idrabiotaparinux** remains a valuable tool for coagulation research due to its specific mechanism of action and long half-life.

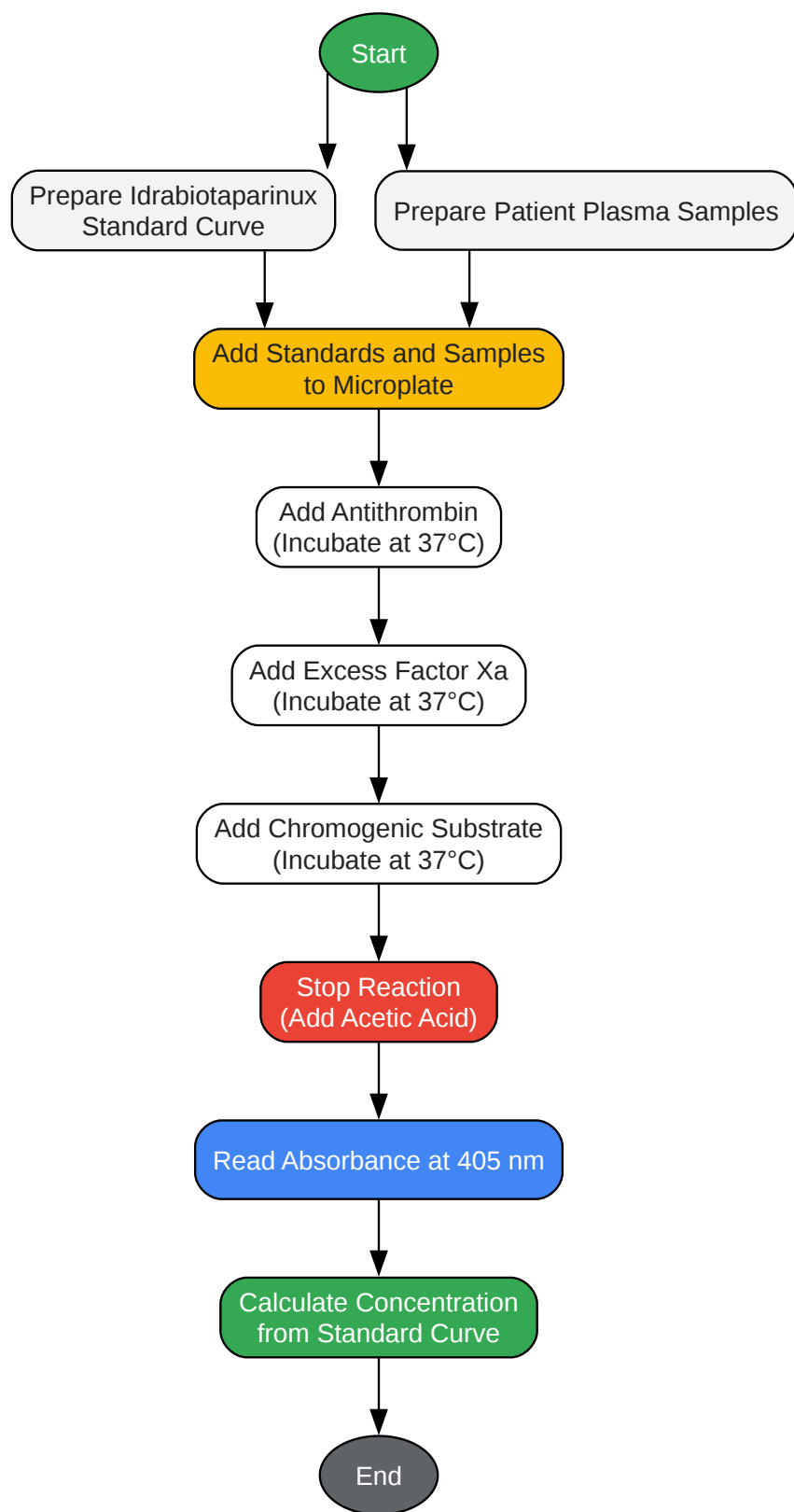
These application notes provide an overview of the use of **idrabiotaparinux** in coagulation research, including its mechanism of action, relevant in vitro and in vivo models, and key quantitative data from clinical trials. Detailed experimental protocols are provided to guide researchers in their studies.

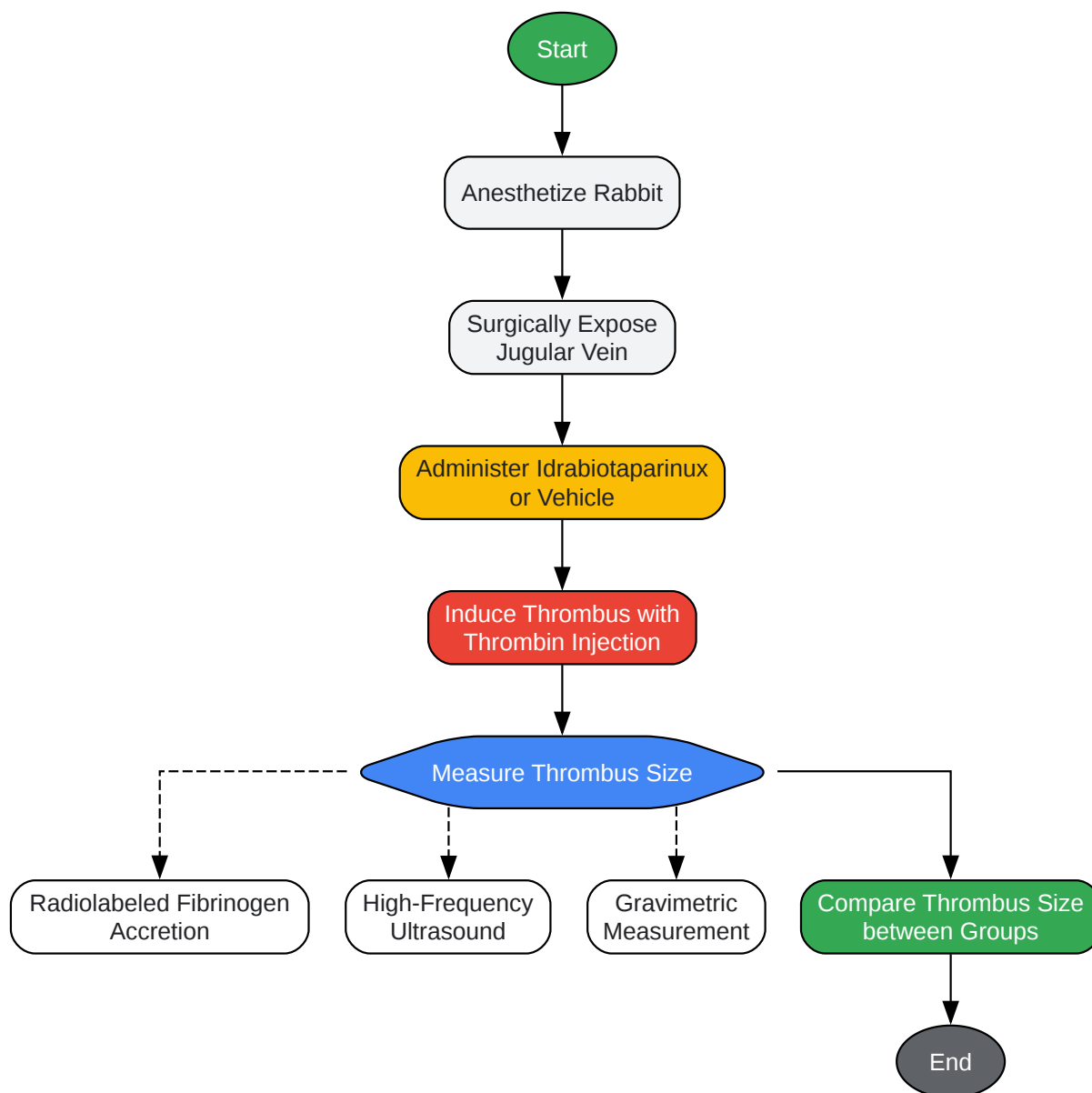
## Mechanism of Action

**Idrabiotaparinux** is a synthetic analog of the antithrombin-binding pentasaccharide sequence of heparin.[1][3] It selectively binds to antithrombin, inducing a conformational change that accelerates the inactivation of Factor Xa by several orders of magnitude.[4] This inhibition of FXa disrupts the conversion of prothrombin to thrombin (Factor IIa), thereby preventing the formation of fibrin clots. Unlike unfractionated heparin, **idrabiotaparinux** does not significantly

inhibit thrombin. The biotin tag allows for specific and rapid reversal of its anticoagulant effect by avidin, which binds to the biotin moiety and facilitates the clearance of the **idrabiota<sup>®</sup>parinux**-avidin complex from circulation.







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## References

- 1. Idraparinux and idrabiotaparinux - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. go.drugbank.com [go.drugbank.com]
- 4. Anti-Xa Assays [practical-haemostasis.com]
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